

Analytical methods for characterization of 3-Amino-5-chloro-2-hydroxypyridine

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Compound of Interest

Compound Name: 3-Amino-5-chloro-2-hydroxypyridine

CAS No.: 98027-36-2

Cat. No.: B113382

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An Application Guide to the Analytical Characterization of **3-Amino-5-chloro-2-hydroxypyridine**

Abstract

This comprehensive guide provides a detailed framework of analytical methodologies for the complete characterization of **3-Amino-5-chloro-2-hydroxypyridine** (C₅H₅ClN₂O). As a crucial intermediate in pharmaceutical synthesis, its identity, purity, and stability are paramount. This document outlines an integrated analytical strategy employing chromatographic, spectroscopic, and thermal techniques. Each section explains the scientific rationale behind the choice of method and provides detailed, field-tested protocols suitable for implementation in research, development, and quality control environments. The methodologies are designed to be self-validating and are grounded in established regulatory principles to ensure data integrity and trustworthiness.

Introduction: The Analytical Imperative

3-Amino-5-chloro-2-hydroxypyridine, also known as 3-amino-5-chloro-1H-pyridin-2-one, is a substituted pyridine derivative. Such molecules are common building blocks in the synthesis of active pharmaceutical ingredients (APIs). The precise control and understanding of its chemical and physical properties are non-negotiable for ensuring the safety, efficacy, and quality of the final drug product.[1] Impurity profiling, in particular, is a critical aspect of pharmaceutical development, as even trace amounts of unwanted substances can affect a drug's safety and stability.[2][3]

This guide presents a multi-faceted approach to characterization, ensuring that identity, purity, structure, and thermal behavior are rigorously assessed. The protocols provided are based on fundamental analytical principles and are adaptable for various laboratory settings.

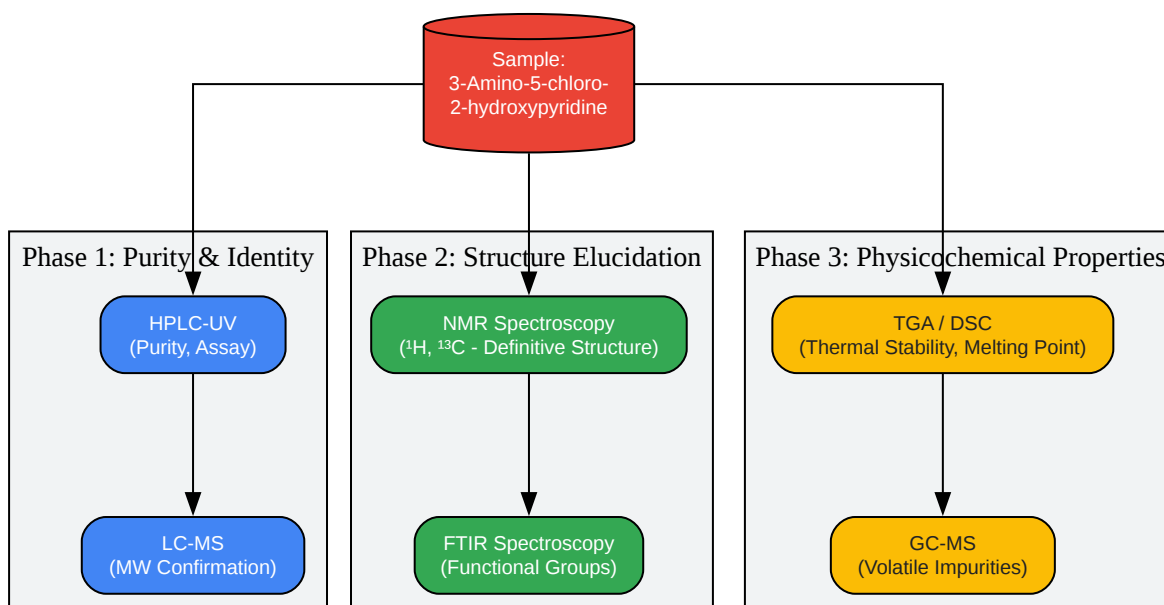
Physicochemical Properties

A foundational understanding of the molecule's properties is essential for method development.

Property	Value	Source
IUPAC Name	3-amino-5-chloro-1H-pyridin-2-one	PubChem[4]
Molecular Formula	C ₅ H ₅ ClN ₂ O	PubChem[4]
Molecular Weight	144.56 g/mol	PubChem[4]
CAS Number	98027-36-2	PubChem[4]

The Integrated Analytical Workflow

A complete characterization of **3-Amino-5-chloro-2-hydroxypyridine** requires a synergistic combination of analytical techniques. No single method can provide all the necessary information. The following workflow illustrates a logical progression from initial identification and purity assessment to in-depth structural and physical characterization.



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Caption: Integrated workflow for the characterization of **3-Amino-5-chloro-2-hydroxypyridine**.

Chromatographic Methods: Purity and Quantification

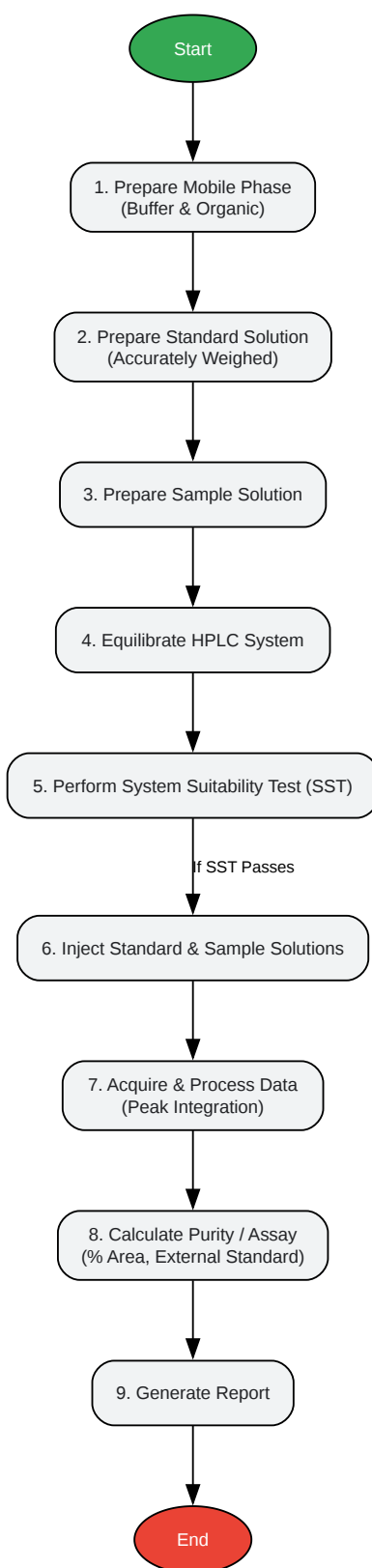
Chromatographic techniques are the cornerstone of purity assessment in pharmaceutical analysis, allowing for the separation, identification, and quantification of the main component and any related impurities.[3]

High-Performance Liquid Chromatography (HPLC)

Rationale: HPLC is the gold standard for analyzing non-volatile and thermally sensitive organic molecules.[2][5] For **3-Amino-5-chloro-2-hydroxypyridine**, a reversed-phase (RP-HPLC) method is ideal. The molecule possesses both polar (amino, hydroxyl) and non-polar (chloropyridine ring) characteristics, making it well-suited for retention on a C18 stationary phase. A buffered mobile phase is critical to control the ionization state of the basic amino

group and the acidic hydroxyl group, ensuring reproducible retention times and sharp peak shapes. UV detection is appropriate due to the aromatic nature of the pyridine ring, which provides strong chromophoric activity.

This protocol is designed to quantify the purity of **3-Amino-5-chloro-2-hydroxypyridine** and can be validated for assay determination according to ICH guidelines.[6][7]



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